

The Discovery and History of Carbon-10: A Technical Guide

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Compound of Interest

Compound Name: Carbon-10

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of the discovery, history, and properties of the **Carbon-10** (^{10}C) isotope. It details the initial experimental work that led to its identification in 1949, its nuclear properties, and the methods for its production. The document includes a summary of its quantitative data, a description of the experimental protocols used in its discovery, and visualizations of its decay pathway and the experimental workflow. This guide is intended to serve as a detailed resource for researchers and professionals in the fields of nuclear physics, radiochemistry, and drug development who may have an interest in the fundamental properties of light, proton-rich isotopes.

Introduction

The landscape of nuclear physics was rapidly evolving in the years following World War II, with the development of particle accelerators and radiation detectors opening up new frontiers in the study of the atomic nucleus.[1] A significant area of research was the production and characterization of artificial radioisotopes. The discovery of **Carbon-10** in 1949 was a part of this broader effort to understand the properties of nuclides far from the valley of beta stability.[2] **Carbon-10**, a proton-rich isotope of carbon with six protons and four neutrons, is of fundamental interest for studying nuclear structure and the weak interaction.[2] While it has no

direct practical applications due to its short half-life, its study provides valuable data for nuclear models.^[2]

Discovery and Historical Context

The discovery of **Carbon-10** was first reported in 1949 by R. Sherr, H. R. Muether, and M. G. White of Princeton University in a paper titled "Radioactivity of C^{10} and O^{14} " published in the Physical Review.^[2] This discovery was made possible by the advancements in cyclotron technology, which allowed for the precise acceleration of charged particles to induce nuclear reactions.^[3] The post-war era saw a surge in the availability of radioisotopes for scientific and medical research, largely driven by the activities of the Atomic Energy Commission (AEC), which fostered an environment of rapid discovery in nuclear science.^[1]

The production of **Carbon-10** was achieved by bombarding a target of Boron-10 with 17 MeV protons from a cyclotron.^[2] This induced a (p,n) reaction, where a proton is captured by the Boron-10 nucleus and a neutron is ejected, resulting in the formation of a **Carbon-10** nucleus.^[2]

Quantitative Data

The nuclear properties of **Carbon-10** have been extensively studied since its discovery. The following table summarizes the key quantitative data for this isotope.

Property	Value	Reference
Atomic Number (Z)	6	[2]
Neutron Number (N)	4	[2]
Mass Number (A)	10	[2]
Isotopic Mass	10.01685322(7) u	[2]
Mass Excess	15.69867 MeV	[2]
Nuclear Binding Energy	60.32041789 MeV	[2]
Half-life ($T_{1/2}$)	19.290(12) s	[2]
Decay Constant (λ)	0.035932979811298 s ⁻¹	[2]
Decay Mode	Positron Emission (β^+)	[4][5]
Daughter Isotope	Boron-10 (¹⁰ B)	[4][5]
Spin and Parity	0+	[2]
Year of Discovery	1949	[2]

Experimental Protocols

While the full, detailed experimental setup from the original 1949 publication by Sherr, Muether, and White is not readily available, a plausible reconstruction of the methodology can be inferred based on the common practices and technologies of that era.

Production of Carbon-10

The production of **Carbon-10** was achieved through the nuclear reaction $^{10}\text{B}(p,n)^{10}\text{C}$.

- **Accelerator:** A cyclotron was used to accelerate protons to an energy of 17 MeV.[2]
Cyclotrons were the leading particle accelerators of the time for this energy range.[3]
- **Target:** A target enriched in Boron-10 was used. The exact chemical form of the target is not specified in available abstracts, but it would have likely been a solid compound of boron,

possibly a thin layer deposited on a backing material that could withstand the proton beam and dissipate heat.

- **Irradiation:** The Boron-10 target was placed in the path of the proton beam within the cyclotron's experimental area. The bombardment of the target with protons led to the production of **Carbon-10** atoms within the target material.

Detection and Characterization

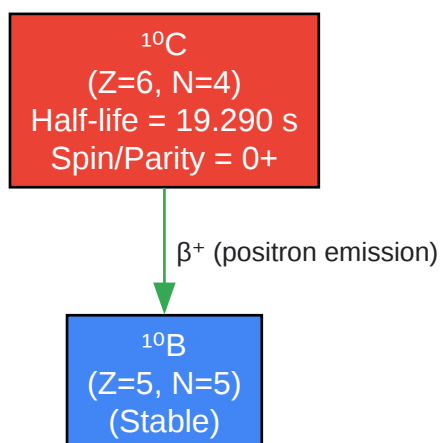
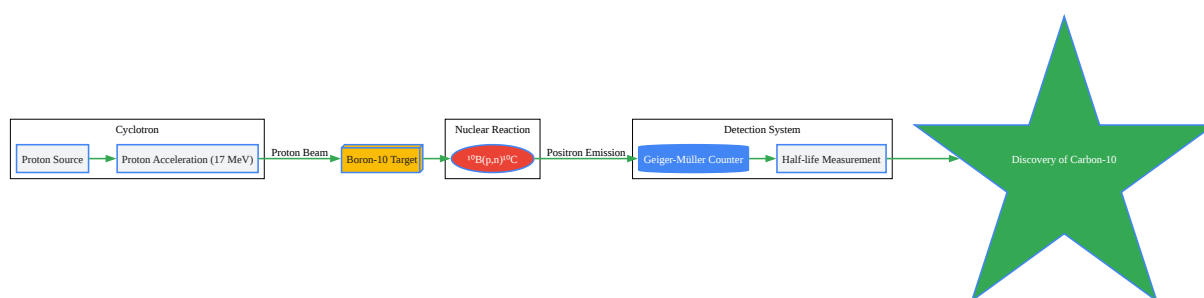
The identification of the newly produced **Carbon-10** was based on the detection of its radioactive decay products.

- **Decay Products:** **Carbon-10** decays via positron emission (β^+) to Boron-10.[4][5] This process involves a proton in the **Carbon-10** nucleus converting into a neutron, emitting a positron and an electron neutrino.
- **Detection Method:** The primary method for detecting charged particles like positrons in the 1940s was the Geiger-Müller counter.[6][7] This instrument consists of a gas-filled tube that generates an electrical pulse when ionizing radiation passes through it.[6] It is highly likely that a Geiger-Müller counter was used to detect the positrons emitted from the irradiated Boron-10 target.
- **Half-life Measurement:** The half-life of **Carbon-10** was determined by measuring the decrease in the rate of positron emission over time.[8] The experimental procedure would have involved:
 - Irradiating the Boron-10 target for a short period to produce a sufficient quantity of **Carbon-10**.
 - Quickly transferring the irradiated target to a position near the Geiger-Müller counter.
 - Recording the number of counts (positron detections) in successive time intervals.
 - Plotting the count rate versus time on a semi-logarithmic graph, from which the half-life could be determined from the slope of the resulting straight line.[8]

Visualizations

Experimental Workflow

The following diagram illustrates the logical workflow of the experiment that led to the discovery of **Carbon-10**.



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